

# Technical Support Center: MGA-Based Estrus Synchronization Protocols

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## Compound of Interest

Compound Name: *Melengestrol Acetate*

Cat. No.: *B135271*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing prostaglandin injection timing after **Melengestrol Acetate** (MGA) treatment for estrus synchronization in cattle.

## Frequently Asked Questions (FAQs)

Q1: What is the standard MGA-PG protocol for estrus synchronization in heifers?

A1: The most common MGA-PG protocol involves feeding MGA (0.5 mg/head/day) for 14 consecutive days. After the 14-day feeding period, there is a waiting period. Prostaglandin F2 $\alpha$  (PGF2 $\alpha$ ) is then administered 19 days after the last MGA feeding.<sup>[1][2]</sup> Following the PGF2 $\alpha$  injection, animals are observed for estrus (standing heat) and are typically inseminated approximately 12 hours after observation.<sup>[2]</sup>

Q2: Why is there a waiting period between the last MGA feeding and the prostaglandin injection?

A2: The waiting period is crucial for two main reasons. Firstly, the estrus that occurs shortly after MGA withdrawal is sub-fertile and not suitable for breeding.<sup>[2][3]</sup> Secondly, the waiting period allows the animals to cycle. The subsequent PGF2 $\alpha$  injection is timed to occur when most animals will have a functional corpus luteum (CL) that is responsive to PGF2 $\alpha$ , leading to a more synchronized estrus.

Q3: What are the expected outcomes of a properly executed MGA-PG protocol?

A3: A successful MGA-PG program can result in 80% to 100% of heifers exhibiting estrus. Conception rates for artificial insemination (AI) typically range from 45% to 70%.

Q4: Can the MGA-PG protocol be used for fixed-time artificial insemination (FTAI)?

A4: The traditional MGA-PG protocol is not ideal for FTAI because of the variability in the onset of estrus. However, modifications to the protocol, such as the addition of GnRH, have been developed to improve synchrony and allow for successful FTAI. For instance, the MGA Select protocol involves feeding MGA for 14 days, followed by a GnRH injection 12 days after MGA withdrawal, and a PGF2 $\alpha$  injection 7 days after GnRH. Insemination is then performed 72 hours after the PGF2 $\alpha$  injection, often with a concurrent GnRH injection.

Q5: What is the primary cause of failure in an MGA-PG synchronization program?

A5: The most common reason for failure is inconsistent or inadequate consumption of MGA by the animals. It is critical that each animal consumes the full recommended daily dose (0.5 mg/head/day) for the entire 14-day period.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Low Estrus Response After PGF2 $\alpha$ Injection	<ul style="list-style-type: none"><li>- Inconsistent MGA consumption.</li><li>- Poor body condition of animals.</li><li>- A significant portion of heifers are prepubertal.</li><li>- Incorrect timing of PGF2<math>\alpha</math> injection.</li></ul>	<ul style="list-style-type: none"><li>- Ensure adequate bunk space and uniform feed mixing to promote consistent MGA intake.</li><li>- Evaluate and improve the nutritional program to ensure animals are in good body condition (BCS of 5 or higher on a 9-point scale).</li><li>- The MGA-PG protocol can induce puberty in some heifers, but for best results, treat animals that are close to or have already reached puberty.</li><li>- Adhere strictly to the recommended 19-day interval between the last MGA feeding and PGF2<math>\alpha</math> injection.</li></ul>
Estrus Observed During the MGA Feeding Period	<ul style="list-style-type: none"><li>- Inadequate MGA consumption by some animals.</li></ul>	<ul style="list-style-type: none"><li>- Immediately assess feed delivery and bunk management to ensure all animals are receiving the correct daily dose of MGA. Animals showing estrus during this period should be noted as they are unlikely to synchronize with the rest of the group.</li></ul>
High Variability in the Onset of Estrus	<ul style="list-style-type: none"><li>- Natural biological variation.</li><li>- Inconsistent MGA intake leading to varied physiological responses.</li></ul>	<ul style="list-style-type: none"><li>- For tighter synchrony, consider a modified protocol that incorporates GnRH, such as the MGA Select protocol. This helps to synchronize follicular wave development.</li></ul>

Low Conception or Pregnancy Rates	- Poor timing of insemination relative to estrus.- Sub-fertile estrus after MGA withdrawal was mistakenly bred.- Poor semen quality or handling.- Underlying herd health issues.	- Inseminate approximately 12 hours after the onset of standing heat.- Do not breed the estrus that occurs immediately after the 14-day MGA feeding period.- Ensure proper semen handling and insemination techniques are used.- Consult a veterinarian to rule out any reproductive diseases or other health problems.

## Quantitative Data Summary

The following tables summarize the performance of various MGA-based estrus synchronization protocols from different studies.

Table 1: Estrus Response and Pregnancy Rates in Heifers with MGA-PG Protocols

Protocol	Estrus Response (%)	AI Conception Rate (%)	AI Pregnancy Rate (%)	Reference
MGA-PG (14d MGA, 19d interval)	77.4	36.1	-	
MGA-PG (14d MGA, 19d interval)	80 - 100	45 - 70	-	
MGA/Select Synch	82	-	Similar to MGA/PGF	
MGA/PGF	77	-	Similar to MGA/Select Synch	

Table 2: Comparison of MGA and CIDR-Based Protocols in Heifers

Protocol	Estrus Response (%)	AI Pregnancy Rate (%)	Final Pregnancy Rate (%)	Reference
14-day CIDR-PG	71.5	46.3	51.0	
MGA-PG	77.4	36.1	51.5	

Table 3: Fixed-Time AI (FTAI) Pregnancy Rates in Postpartum Beef Cows

Protocol	FTAI Pregnancy Rate (%)	Final Pregnancy Rate (%)	Reference
MGA Select	61	93	
CO-Synch + CIDR	66	95	

## Experimental Protocols

### 1. Standard MGA-PG Protocol for Heifers

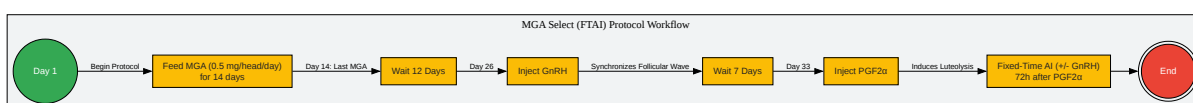
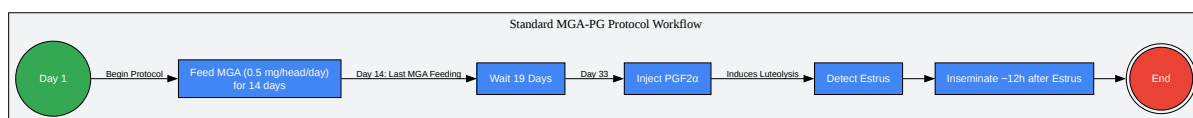
- Day 1-14: Feed **Melengestrol Acetate** (MGA) at a rate of 0.5 mg per head per day. Ensure consistent daily intake for all animals.
- Day 15-32: No treatment. Allow for the sub-fertile estrus to occur and for animals to cycle.
- Day 33: Administer a single injection of Prostaglandin F2 $\alpha$  (PGF2 $\alpha$ ) at the labeled dose.
- Day 33-38: Observe animals for signs of estrus (standing heat).
- Insemination: Artificially inseminate heifers approximately 12 hours after observing standing heat.

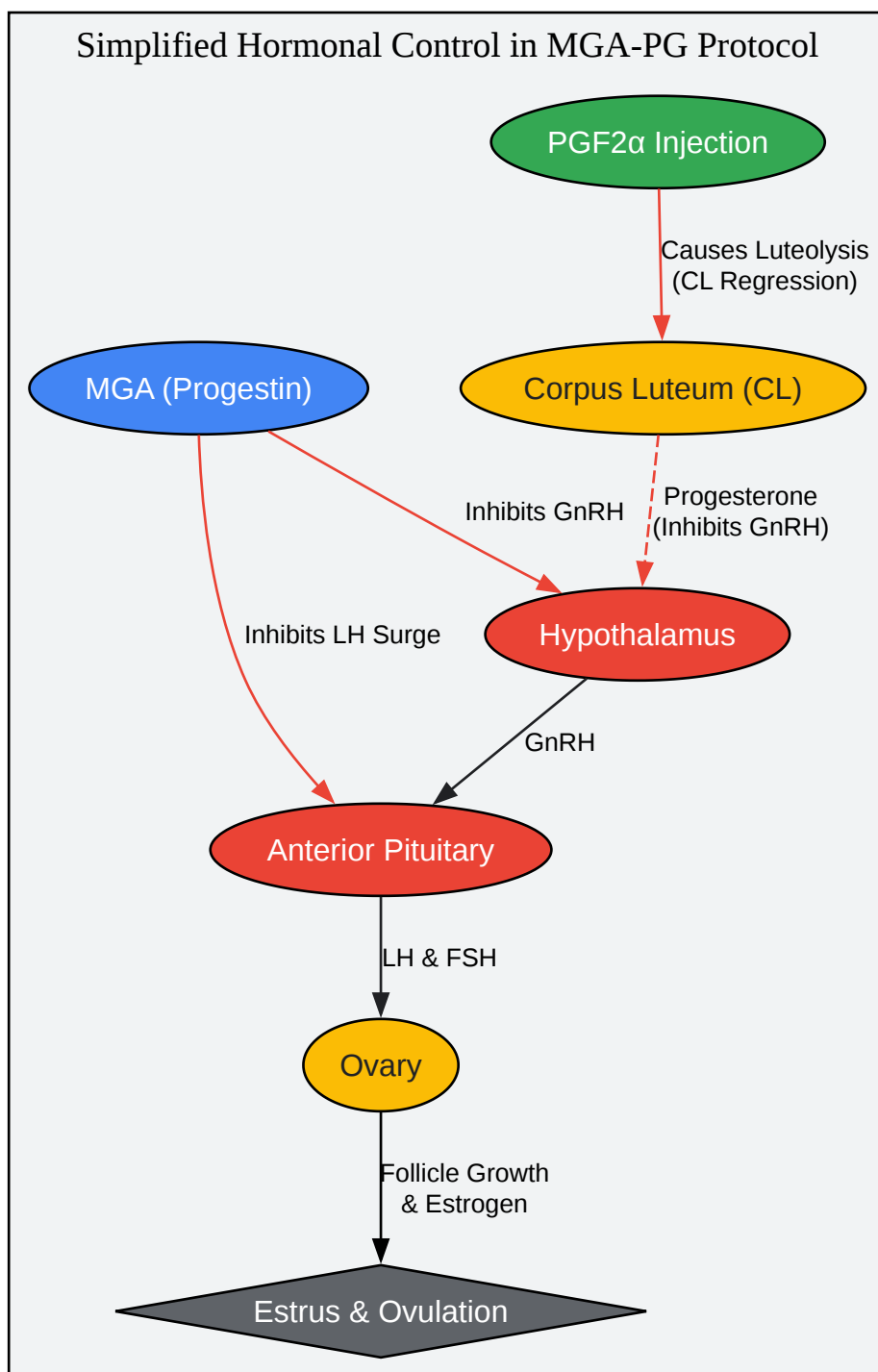
### 2. MGA Select Protocol for Fixed-Time AI in Cows

- Day 1-14: Feed MGA at a rate of 0.5 mg per head per day.

- Day 15-25: No treatment.
- Day 26: Administer an injection of Gonadotropin-Releasing Hormone (GnRH) at the labeled dose.
- Day 33: Administer an injection of PGF2 $\alpha$  at the labeled dose.
- Day 36 (72 hours after PGF2 $\alpha$ ): Perform fixed-time artificial insemination (FTAI). A second injection of GnRH may be given at the time of insemination.

## Visualizations





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## References

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- 3. Successful Heifer Synchronization Using MGA [[extension.sdstate.edu](https://extension.sdstate.edu)]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)